

Antimicrobial Application Notes and Protocols for Glyceryl 1-monooctanoate

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Compound Focus: Glyceryl 1-monooctanoate

CAS No.: 502-54-5

Cat. No.: S536006

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Introduction and Compound Profile

Glyceryl 1-monooctanoate (also known as monooctanoin or monocaprylin) is a **glycerol monoester** fatty acid derivative with established **broad-spectrum antimicrobial activity** [1] [2]. Its chemical structure consists of an octanoic (caprylic) acid chain esterified to a glycerol backbone, conferring amphiphilic properties that contribute to its mechanism of action against microbial membranes [1]. This document provides a standardized framework for evaluating the antimicrobial efficacy of **Glyceryl 1-monooctanoate** in laboratory settings, outlining detailed protocols for minimum inhibitory concentration (MIC) determination, biofilm assays, and synergy studies, supported by quantitative data and analytical workflows.

- **Chemical Data:**
 - **CAS Number:** 502-54-5 [1] [2]
 - **Molecular Formula:** C₁₁H₂₂O₄ [1] [2]
 - **Molecular Weight:** 218.29 g/mol [1] [2]
- **Key Characteristics:** This compound appears as a white to off-white solid and has poor water solubility, which is a critical consideration for assay design and formulation [1] [3].

Spectrum of Activity and Key Data

Glyceryl 1-monooctanoate exhibits a broad spectrum of antimicrobial activity, effectively inhibiting the growth of various pathogenic fungi, Gram-positive, and Gram-negative bacteria [1].

Table 1: Minimum Inhibitory Concentration (MIC) Data for Glycerol 1-monooctanoate

Test Organism	Strain Example	MIC Value / Effective Concentration	Experimental Conditions & Notes
Pathogenic Yeast			
<i>Candida albicans</i>	Not Specified	200 mg/L [1]	30-day incubation period [1]
<i>Candida parapsilosis</i>	Not Specified	Suppressed [1]	Growth suppression observed [1]
Gram-positive Bacteria			
<i>Staphylococcus aureus</i>	MN8	0.25 mM (~55 mg/L) [4]	Bactericidal (≥ 3 log reduction) [4]
<i>Streptococcus pyogenes</i>	T253	0.05 mM (~11 mg/L) [4]	Bactericidal; lacks esterases [4]
Gram-negative Bacteria			
<i>Escherichia coli</i>	Not Specified	Suppressed [1]	Growth suppression observed [1]
<i>Klebsiella pneumoniae</i>	Not Specified	Suppressed [1]	Growth suppression observed [1]
Saprophytic & Pathogenic Fungi			
<i>Aspergillus niger</i>	Not Specified	≤ 32.5 mg/L [1]	30-day incubation; growth inhibition [1]

Test Organism	Strain Example	MIC Value / Effective Concentration	Experimental Conditions & Notes
<i>Penicillium spp.</i>	<i>P. roqueforti</i> , <i>P. jensenii</i>	≤ 32.5 mg/L [1]	30-day incubation; growth inhibition [1]
<i>Trichophyton spp.</i>	<i>T. mentagrophytes</i> , <i>T. rubrum</i>	≤ 32.5 mg/L [1]	30-day incubation; growth inhibition [1]

Table 2: Comparative Activity of Glyceryl 1-monooctanoate and Lauric Acid

Parameter	Glyceryl 1-monooctanoate	Lauric Acid
Bactericidal Concentration (<i>S. aureus</i>)	0.25 mM [4]	50 mM [4]
Bactericidal Concentration (<i>S. pyogenes</i>)	0.05 mM [4]	50 mM [4]
Relative Potency	~200x more effective than lauric acid against <i>S. aureus</i> [4]	Baseline
Exotoxin Inhibition	Effective at sub-growth inhibitory concentrations [4]	Also effective, but requires higher concentrations [4]

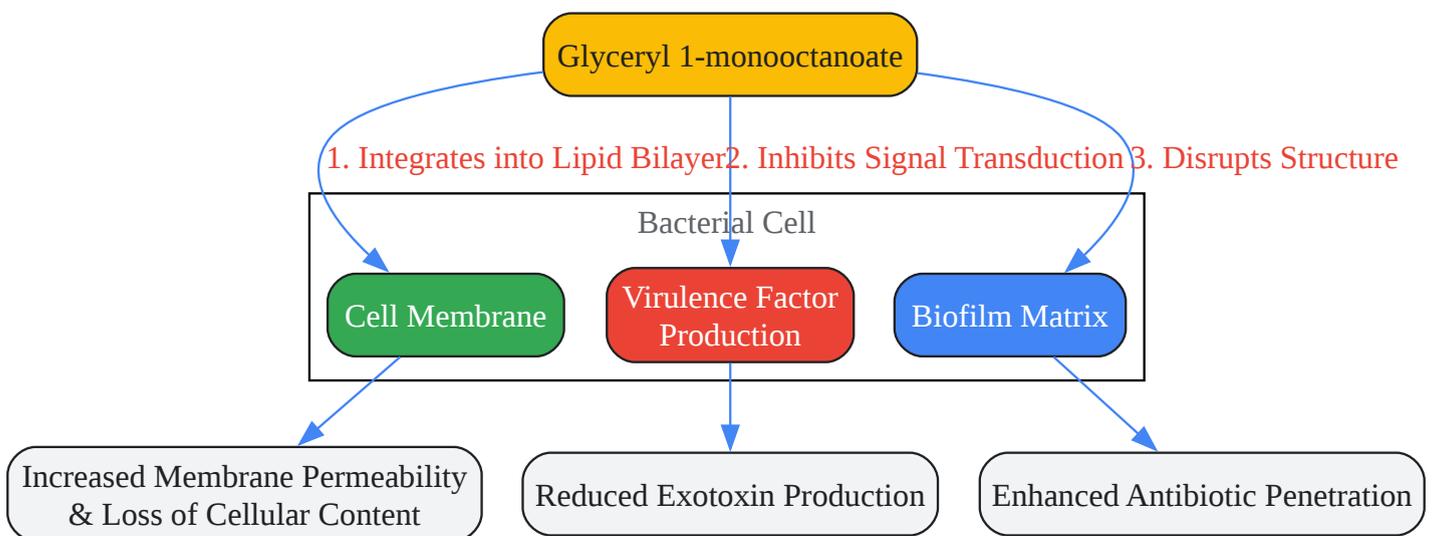
Mechanism of Action

The primary antimicrobial mechanism of glycerol monoesters like **Glyceryl 1-monooctanoate** involves the **disruption of microbial membrane integrity** [5] [4]. The amphiphathic structure allows the molecule to integrate into the lipid bilayer, which can:

- **Increase membrane permeability**, leading to loss of potential difference and leakage of cellular contents [5].

- **Inhibit membrane-associated signal transduction**, thereby reducing the production of virulence factors such as exotoxins [4].
- **Act as a surfactant**, disrupting biofilm matrices and facilitating the penetration of other antimicrobial agents [5].

The following diagram illustrates the multi-faceted mechanism of action of **Glyceryl 1-monooctanoate** on bacterial cells.



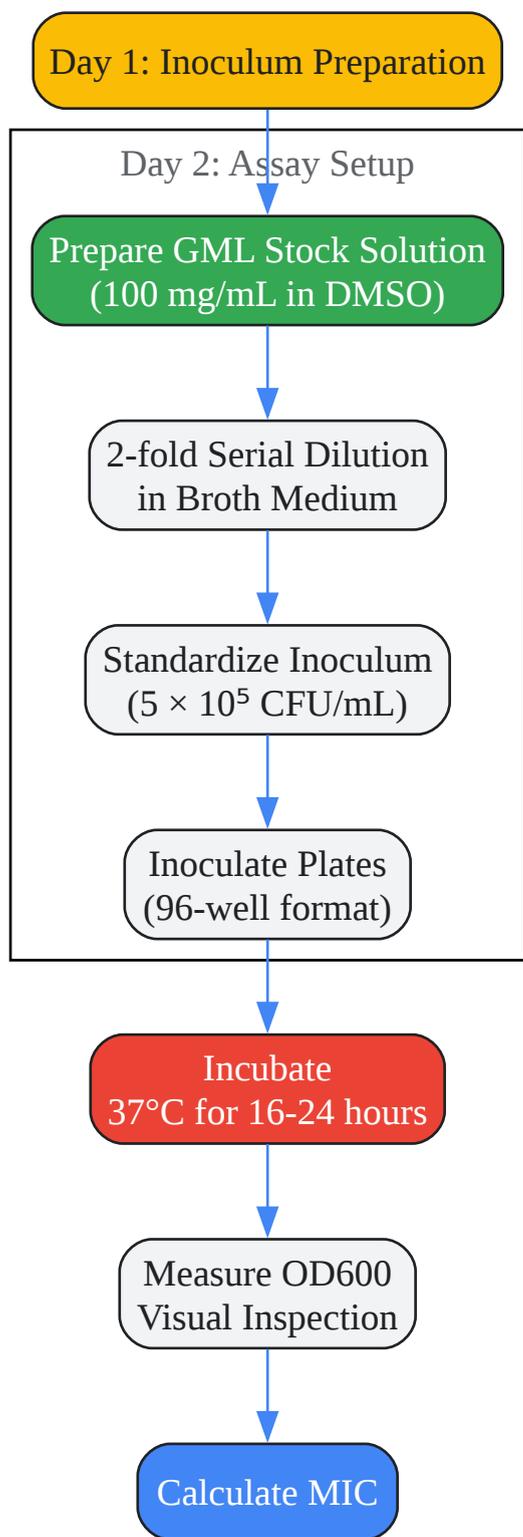
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Detailed Experimental Protocols

Broth Microdilution for MIC Determination

This protocol is adapted from standardized methods for antimicrobial susceptibility testing [6] and specific applications for lipid-based compounds [4].

4.1.1 Workflow Diagram



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4.1.2 Materials and Reagents

- **Test Compound: Glyceryl 1-monooctanoate** ($\geq 90\%$ purity) [1]

- **Solvent:** Dimethyl sulfoxide (DMSO), hygroscopic; use newly opened for solubility [1]
- **Growth Media:** Todd Hewitt broth [4], Mueller-Hinton broth, or LB broth [6]
- **Bacterial Strains:** Fresh clinical or reference isolates (see Table 1)
- **Equipment:** 96-well flat-bottom microtiter plates, sterile tubes, spectrophotometer, multichannel pipettes

4.1.3 Step-by-Step Procedure

- **Stock Solution Preparation:** Prepare a 100 mg/mL stock solution of **Glyceryl 1-monooctanoate** in DMSO. Sonicate if necessary to ensure complete dissolution [1].
- **Serial Dilution:**
 - Perform two-fold serial dilutions of the stock solution in appropriate broth medium across a 96-well microtiter plate. A typical concentration range is 0-32.5 mg/L for fungi [1] and higher for bacteria (e.g., 0-500 mg/L).
 - Include growth control (medium + inoculum) and sterility control (medium only) wells.
- **Inoculum Standardization:**
 - Grow bacterial strains to stationary phase (16-24 hours) in appropriate broth [6].
 - Adjust the turbidity of the culture to 0.5 McFarland standard, then further dilute to achieve a final concentration of approximately 5×10^5 CFU/mL in the assay wells [6].
- **Inoculation and Incubation:**
 - Add 100 μ L of the standardized inoculum to each well except the sterility control.
 - Seal plates and incubate statically at 37°C for 16-24 hours (bacteria) or up to 30 days (fungi, with periodic observation) [1].
- **MIC Determination:**
 - After incubation, measure optical density at 600 nm (OD600) using a plate reader.
 - Visually inspect wells for turbidity. The MIC is defined as the lowest concentration of **Glyceryl 1-monooctanoate** that completely inhibits visible growth compared to the growth control well [6].

Biofilm Inhibition and Eradication Assay

Glyceryl 1-monooctanoate demonstrates significant activity against bacterial biofilms, both preventing formation and eradicating mature structures [5] [4].

4.2.1 Materials and Reagents

- **Substrates:** 96-well polystyrene microtiter plates or relevant material (e.g., silk sutures, silicone coupons) [5]
- **Staining Reagent:** 0.1% crystal violet solution or alcian blue for SEM [5]

- **Fixative:** 2% glutaraldehyde in cacodylate buffer for SEM [5]

4.2.2 Step-by-Step Procedure

- **Biofilm Formation:**
 - Grow biofilms on chosen substrates for 24-48 hours at 37°C in appropriate growth media [5].
- **Treatment:**
 - **For inhibition assays:** Add **Glyceryl 1-monooctanoate** simultaneously with bacterial inoculation.
 - **For eradication assays:** Gently replace medium in established biofilms with fresh medium containing **Glyceryl 1-monooctanoate** (typical concentrations 0.35-100 mM) [5].
- **Incubation:** Incubate treated biofilms for 16-24 hours at 37°C [5].
- **Viability Assessment (CFU enumeration):**
 - Gently rinse biofilms to remove non-adherent cells.
 - Sonicate biofilm-covered substrates to disaggregate cells.
 - Perform serial dilutions and plate on agar media for colony counting [5].
- **Biomass Quantification (Crystal Violet Staining):**
 - Fix biofilms with methanol or ethanol.
 - Stain with 0.1% crystal violet for 15 minutes.
 - Rinse thoroughly, solubilize dye in acetic acid or ethanol, and measure OD570.
- **Structural Analysis (SEM):** For morphological assessment, fix biofilms with glutaraldehyde, dehydrate, critical-point dry, and examine by scanning electron microscopy [5].

Synergy Testing with Antibiotics

Glyceryl 1-monooctanoate can act synergistically with certain classes of antibiotics, particularly aminoglycosides, to enhance bacterial killing [5].

4.3.1 Procedure

- Set up a checkerboard microdilution assay with serial dilutions of **Glyceryl 1-monooctanoate** and the test antibiotic.
- Use concentrations ranging from sub-inhibitory to inhibitory for both compounds.
- Inoculate with the target organism and incubate as in section 4.1.
- Calculate the Fractional Inhibitory Concentration (FIC) index to determine synergy:
 - $FIC\ index = (MIC\ of\ drug\ A\ in\ combination / MIC\ of\ drug\ A\ alone) + (MIC\ of\ drug\ B\ in\ combination / MIC\ of\ drug\ B\ alone)$
 - Synergy is typically defined as $FIC\ index \leq 0.5$ [5].

Formulation Considerations

The poor aqueous solubility of **Glyceryl 1-monooctanoate** can be overcome through formulation strategies that enhance its bioavailability and antimicrobial efficacy [3].

- **Microemulsion Systems:** Oil-in-water (O/W) microemulsions using **Tween 20** or **Tween 80** as surfactants and **ethanol** or **pentanol** as cosurfactants can significantly improve GML dispersion and antimicrobial activity [3].
- **Potassium Sorbate Combination:** The addition of potassium sorbate to microemulsion systems can further enhance antimicrobial effects due to complementary spectra of activity [3].
- **Solubility Parameters:** **Glyceryl 1-monooctanoate** is soluble in DMSO at 100 mg/mL [1]. For in vivo applications, it can be delivered in vehicles such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline [1].

Quality Control and Data Interpretation

- **Quality Control Strains:** Include appropriate reference strains (e.g., *S. aureus* ATCC 29213) in each assay to ensure reliability and reproducibility [6].
- **Resistance Monitoring:** Despite long-term passage on sub-inhibitory concentrations, resistance to **Glyceryl 1-monooctanoate** does not readily develop, supporting its potential as a sustainable antimicrobial [4].
- **Data Reporting:** Report MIC values in mM or mg/L, specify incubation conditions, and indicate the methodology used according to EUCAST or CLSI guidelines where applicable [6].

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